

In-Depth Technical Guide: The Molecular Structure and Physical Properties of Acephate

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Compound of Interest

Compound Name: Acephate

Cat. No.: B021764

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Introduction

Acephate, a systemic organophosphate insecticide, has been a subject of extensive study due to its widespread use in agriculture and its mechanism of action as an acetylcholinesterase inhibitor. Understanding its molecular structure and physical properties is fundamental to elucidating its biological activity, environmental fate, and toxicological profile. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **acephate**, detailed experimental methodologies for their determination, and an illustration of its primary signaling pathway.

Molecular Structure of Acephate

Acephate, with the chemical formula $C_4H_{10}NO_3PS$, is structurally characterized as an O,S-dimethyl acetylphosphoramidothioate. Its molecular weight is approximately 183.17 g/mol. The molecule possesses a chiral phosphorus center, though it is typically used as a racemic mixture. The presence of both a polar phosphoryl group and less polar methyl and acetyl groups imparts amphiphilic character to the molecule, influencing its solubility and biological interactions.

Key Structural Features:

- **Phosphoramidate Core:** The central phosphorus atom is bonded to oxygen, sulfur, nitrogen, and a methoxy group.
- **Acetyl Group:** An acetyl group (CH_3CO) is attached to the nitrogen atom.
- **Thioate Group:** The presence of a P-S bond is a characteristic feature of many organophosphate insecticides.

A three-dimensional representation of the **acephate** molecule illustrates the spatial arrangement of these functional groups.

Physical Properties of Acephate

The physical properties of **acephate** are critical determinants of its environmental transport, bioavailability, and persistence. A summary of its key quantitative physical data is presented in the table below.

Property	Value	Unit	Conditions
Melting Point	88 - 90	°C	
Boiling Point	Decomposes before boiling	°C	
Water Solubility	790,000	mg/L	20 °C, pH 7
79	g/100 mL		
Solubility in Acetone	151,000	mg/L	20 °C
Solubility in Ethanol	>100,000	mg/L	20 °C
Vapor Pressure	1.7×10^{-6}	mmHg	24 °C
2.26×10^{-4}	Pa	24 °C	
pKa	Data not readily available in cited literature		
Log K _{ow} (Octanol-Water Partition Coefficient)	-0.85		

Experimental Protocols

The determination of the physical properties of chemical compounds like **acephate** follows standardized and internationally recognized experimental protocols to ensure accuracy and reproducibility. The following are detailed methodologies for the key experiments cited.

Melting Point Determination (OECD TG 102)

The melting point of **acephate** is determined using the capillary method as described in the OECD Guideline for the Testing of Chemicals, TG 102.

- Principle: A small, finely ground sample of **acephate** is packed into a capillary tube and heated in a controlled manner in a melting point apparatus. The temperature at which the substance is observed to transition from a solid to a liquid is recorded as the melting point.

- Apparatus: A melting point apparatus with a temperature-controlled block or liquid bath, a calibrated thermometer or temperature sensor, and glass capillary tubes.
- Procedure:
 - A small amount of dry, powdered **acephate** is introduced into a capillary tube, which is then sealed at one end.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The temperature is raised at a controlled rate.
 - The temperatures at which melting begins and is complete are recorded to define the melting range.
- Data Analysis: The melting point is reported as a range of temperatures from the initial to the final stage of melting.

Water Solubility Determination (OECD TG 105)

The water solubility of **acephate** is determined using the flask method, as outlined in the OECD Guideline for the Testing of Chemicals, TG 105, which is suitable for substances with solubilities above 10^{-2} g/L.

- Principle: A supersaturated solution of **acephate** in water is prepared and allowed to equilibrate at a constant temperature. The concentration of **acephate** in the saturated aqueous phase is then determined analytically.
- Apparatus: A constant temperature water bath or shaker, flasks, a suitable analytical instrument for concentration measurement (e.g., High-Performance Liquid Chromatography - HPLC), and a centrifuge or filtration apparatus.
- Procedure:
 - An excess amount of **acephate** is added to a known volume of distilled water in a flask.
 - The flask is agitated in a constant temperature bath (e.g., at 20 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).

- After equilibration, the solution is centrifuged or filtered to remove undissolved solid.
- The concentration of **acephate** in the clear aqueous phase is determined by a suitable analytical method, such as HPLC with UV detection.
- Data Analysis: The water solubility is reported as the mass of **acephate** per unit volume of water (e.g., in mg/L or g/100 mL) at the specified temperature.

Vapor Pressure Determination (OECD TG 104)

The vapor pressure of **acephate** can be determined using the gas saturation method, as described in the OECD Guideline for the Testing of Chemicals, TG 104.

- Principle: A stream of inert gas is passed slowly over a sample of **acephate** at a constant temperature, allowing the gas to become saturated with the vapor of the substance. The amount of substance transported by the gas is determined, and from this, the vapor pressure is calculated.
- Apparatus: A constant temperature bath, a system for controlling and measuring the flow of an inert gas (e.g., nitrogen), a saturation column containing the test substance, and a trapping system to collect the vaporized substance.
- Procedure:
 - A known mass of **acephate** is placed in the saturation column.
 - A controlled flow of an inert gas is passed through the column at a constant temperature.
 - The vaporized **acephate** is collected in a trapping system (e.g., a cold trap or a sorbent tube).
 - The amount of trapped **acephate** is quantified using a suitable analytical technique.
- Data Analysis: The vapor pressure is calculated from the mass of vaporized **acephate**, the volume of gas passed through the column, and the temperature, using the ideal gas law.

pKa Determination

While a specific experimental pKa value for **acephate** was not found in the searched literature, its determination would typically follow methods such as potentiometric titration or spectrophotometry.

- Principle (Potentiometric Titration): The pH of a solution of the substance is measured as a strong acid or base is added incrementally. The pKa is the pH at which the substance is half-ionized.
- Apparatus: A pH meter with a calibrated electrode, a burette for the titrant, and a stirrer.
- Procedure:
 - A solution of **acephate** of known concentration is prepared.
 - The solution is titrated with a standardized solution of a strong acid or base.
 - The pH is recorded after each addition of the titrant.
- Data Analysis: A titration curve is constructed by plotting pH versus the volume of titrant added. The pKa is determined from the midpoint of the buffer region of the curve.

Signaling Pathway: Acetylcholinesterase Inhibition

The primary mechanism of action of **acephate** is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is crucial for the termination of nerve impulses in cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine (ACh). Organophosphates like **acephate** act as irreversible inhibitors of AChE.

The inhibition process involves the phosphorylation of a serine residue within the active site of the enzyme. The active site of AChE contains a catalytic triad of amino acids: Serine, Histidine, and Glutamate. The organophosphate phosphorylates the hydroxyl group of the serine residue, forming a stable covalent bond. This effectively inactivates the enzyme, preventing it from binding to and hydrolyzing acetylcholine. The resulting accumulation of acetylcholine in the synaptic cleft leads to continuous stimulation of cholinergic receptors, causing neurotoxicity in target organisms.

- To cite this document: BenchChem. [In-Depth Technical Guide: The Molecular Structure and Physical Properties of Acephate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b021764#molecular-structure-and-physical-properties-of-acephate>]

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